

GE2270A: An In-Depth Technical Guide on its Activity Against Anaerobic Bacteria

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Compound of Interest

Compound Name: GE 2270A

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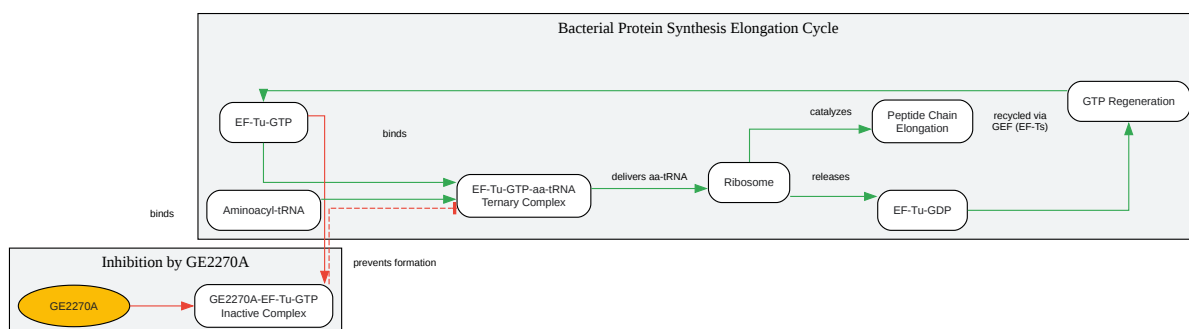
For Researchers, Scientists, and Drug Development Professionals

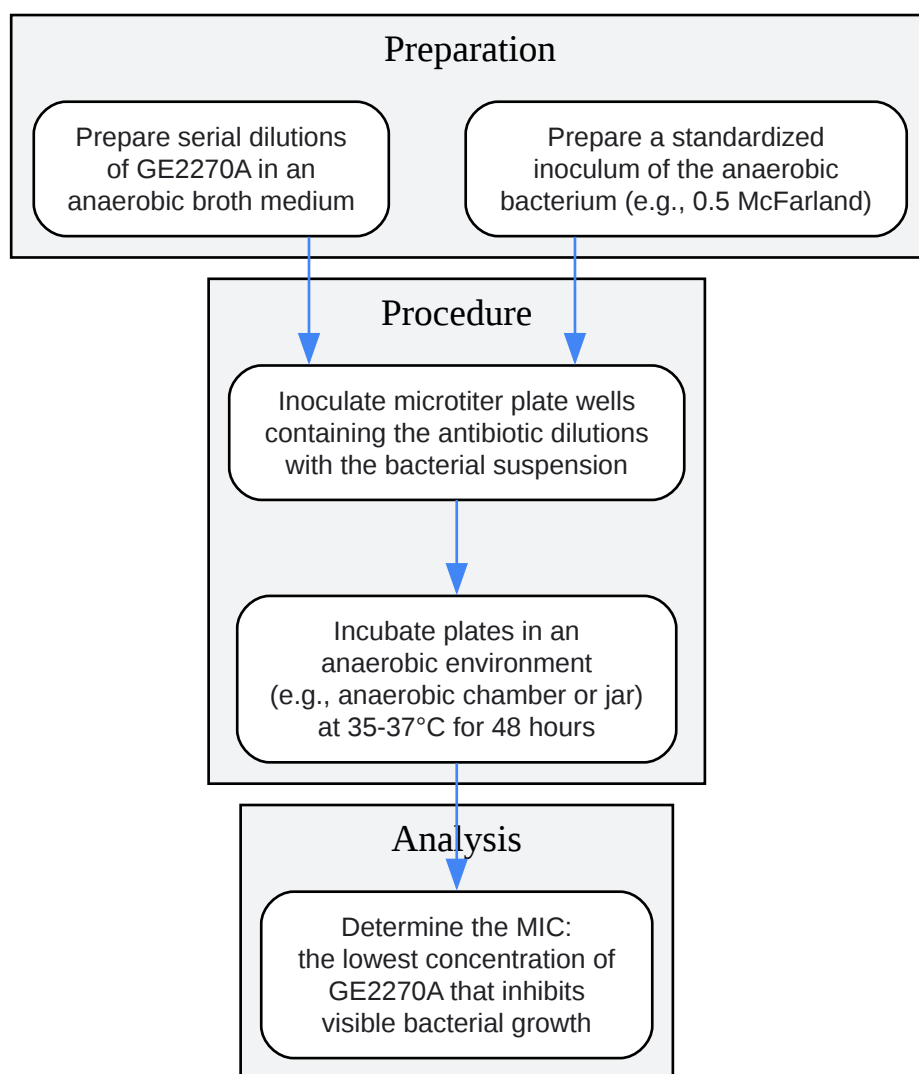
Introduction

GE2270A is a thiazolyl peptide antibiotic isolated from the fermentation broth of *Planobispora rosea*. It belongs to a class of natural products that inhibit bacterial protein synthesis. This technical guide provides a comprehensive overview of the in vitro activity of GE2270A against a range of anaerobic bacteria, its mechanism of action, and detailed experimental protocols for its evaluation.

Core Mechanism of Action: Inhibition of Elongation Factor Tu (EF-Tu)

GE2270A exerts its antibacterial effect by targeting and inhibiting the bacterial elongation factor Tu (EF-Tu), a crucial GTP-binding protein responsible for delivering aminoacyl-tRNA (aa-tRNA) to the ribosome during protein synthesis.^{[1][2]} The binding of GE2270A to EF-Tu prevents the formation of the functional EF-Tu-GTP-aa-tRNA ternary complex, thereby stalling the elongation phase of translation and leading to bacterial cell death.^[3]





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